Stereochemical Architecture of 2,6-Dimethylmorpholine Hydrochloride Salts: A Technical Guide

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Compound of Interest

Compound Name:	*2,6-Dimethylmorpholine hydrochloride*
CAS No.:	*80567-00-6*
Cat. No.:	*B3178819*

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Executive Summary: The Stereoelectronic Imperative

2,6-Dimethylmorpholine (DMM) is not merely a solvent or a generic building block; it is a privileged scaffold in the synthesis of morpholine-based antifungals (e.g., Amorolfine, Fenpropimorph) and selective receptor modulators.[1] The stereochemistry of the 2,6-dimethyl substitution pattern dictates the pharmacological efficacy and metabolic stability of these drugs.[1]

This guide addresses the critical challenge in DMM applications: stereocontrol. While the cis-isomer (meso) is thermodynamically preferred and often the active pharmacophore, the trans-isomer (racemic) constitutes a persistent impurity that requires rigorous separation.[1] This paper details the stereochemical dynamics of DMM hydrochloride salts, providing a self-validating protocol for their isolation, characterization, and conversion.[1]

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Stereochemical Fundamentals

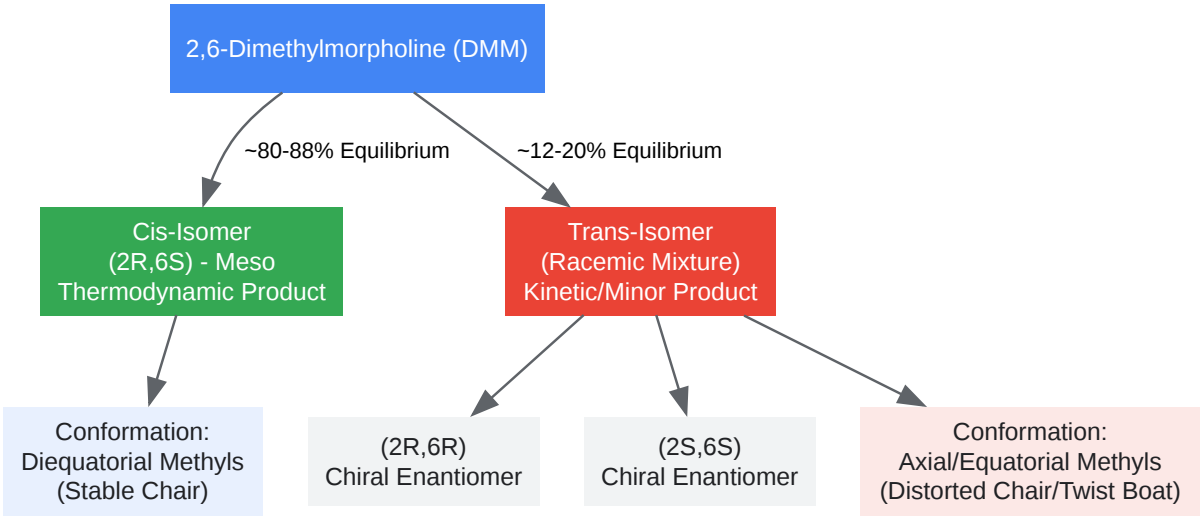
The 2,6-dimethylmorpholine system exists as two diastereomers, distinguished by the relative orientation of the methyl groups on the morpholine ring.[1]

The Isomer Landscape[1]

- Cis-Isomer (Meso): The (2R,6S)-configuration.[1] In the preferred chair conformation, both methyl groups occupy equatorial positions to minimize 1,3-diaxial interactions.[1] This isomer is achiral due to an internal plane of symmetry passing through the oxygen and nitrogen atoms.

- Trans-Isomer (Racemic): The (2R,6R) and (2S,6S) pair.[1][2] In the chair conformation, one methyl group is equatorial while the other is forced into an axial position.[1] This introduces significant steric strain (approx. 1.4–1.8 kcal/mol less stable than the cis-isomer), making the trans-isomer the kinetic product or a minor component of the thermodynamic equilibrium.[1]

Visualization of Stereochemical Relationships



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Figure 1: Stereochemical hierarchy of 2,6-dimethylmorpholine showing the thermodynamic dominance of the cis-isomer.

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The Hydrochloride Interface: Protonation and Crystallinity[1]

Converting the free base to the hydrochloride salt is the definitive step for locking the conformation and enhancing oxidative stability.

Protonation Dynamics

Upon treatment with HCl, the nitrogen atom becomes quaternary (

).[1]

- Cis-HCl: The protonation does not disrupt the diequatorial preference of the methyl groups.[1] The salt forms a stable crystal lattice, often incorporating water of crystallization depending on the solvent system.[1]
- Trans-HCl: Protonation locks the nitrogen inversion. The crystal packing is generally less efficient due to the axial methyl group, leading to higher solubility in polar organic solvents compared to the cis-salt.[1] This solubility differential is the mechanism of purification.[1]

Quantitative Comparison

Property	cis-2,6-DMM HCl	trans-2,6-DMM HCl
Configuration	(2R,6S) [Meso]	(2R,6R) / (2S,6S) [Racemic]
Methyl Orientation	Diequatorial (Syn)	Axial / Equatorial (Anti)
Thermodynamic Stability	High	Low (Steric strain)
Melting Point	~290–300 °C (sublimes)	Generally lower / broader range
Solubility (Ethanol)	Low (Precipitates readily)	Moderate to High (Remains in mother liquor)
Key NMR Feature (H)	ppm (d)	ppm (d)

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Experimental Protocols: Separation and Salt Formation[5][6]

This section details a self-validating workflow for isolating the cis-isomer as the hydrochloride salt from a commercial mixture.

Workflow Logic

The separation relies on a "Purification by Derivatization" strategy. While fractional distillation can separate the bases (bp diff ~2-3°C), it is inefficient for high purity.[1] We utilize the acetate salt for bulk stereochemical enrichment, followed by conversion to the hydrochloride for the final API form.[1]

Protocol: Isolation of cis-2,6-DMM Hydrochloride[1]

Reagents:

- Commercial 2,6-Dimethylmorpholine (typically 70:30 or 80:20 cis:trans mixture).[1]
- Glacial Acetic Acid.[3]
- Ethyl Acetate (EtOAc) or Isopropyl Acetate.[1]
- Concentrated HCl (37%) or HCl in Dioxane (4M).[1]
- Sodium Hydroxide (50% w/w).[1]

Step-by-Step Methodology:

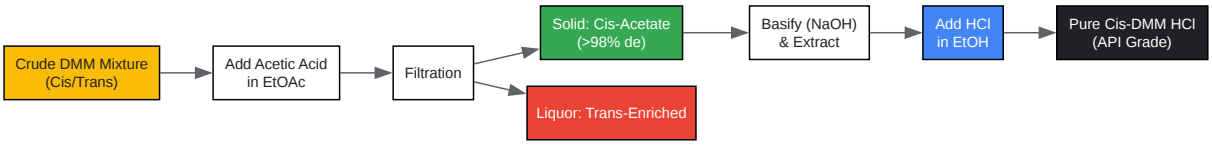
- Selective Crystallization (The Acetate Filter):
  - Dissolve the crude DMM mixture (1.0 eq) in EtOAc (5 volumes).
  - Cool to 0–5 °C.
  - Slowly add Glacial Acetic Acid (1.05 eq) dropwise.[1] Note: The reaction is exothermic.[1]

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- Stir at 0–5 °C for 2 hours. The cis-DMM acetate salt will precipitate preferentially due to its superior lattice energy.
- Validation: Filter the white solid. The mother liquor contains the enriched trans-isomer.

- Free Base Regeneration:
  - Suspend the cis-acetate salt in water.
  - Basify with 50% NaOH to pH > 12.
  - Extract with Dichloromethane (DCM) or Toluene.[1] Dry over

    and concentrate.
  - Checkpoint: Assess purity via GC or NMR. Purity should now be >98% cis.
- Hydrochloride Salt Formation:
  - Dissolve the purified cis-DMM free base in anhydrous Ethanol or Diethyl Ether.
  - Add HCl (gas, or solution in dioxane/ether) dropwise until pH < 2.[1]
  - A white precipitate of cis-**2,6-dimethylmorpholine hydrochloride** forms immediately.[1]
  - Recrystallize from Ethanol/Isopropanol if necessary for X-ray quality crystals.



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Figure 2: Purification workflow utilizing the differential solubility of acetate salts to isolate the cis-isomer before HCl salt formation.[1]

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Characterization & Validation (E-E-A-T)

Trustworthiness in stereochemistry comes from spectroscopic proof. You must confirm the "chair" conformation and the equatorial nature of the methyl groups.

NMR Spectroscopy (H NMR)

The definitive distinction lies in the coupling constants (

) of the methine protons at C2 and C6.[1]

- Cis-Isomer (HCl salt in

  or

  ):
  - Signal: Methine protons (H2, H6) appear as a multiplet (approx.[1] 3.6–3.8 ppm).
  - Coupling: These protons are axial. They exhibit a large vicinal coupling (

    Hz) with the axial protons at C3/C5.[1]
  - Logic: Only the cis-isomer (diequatorial methyls) places H2/H6 in the axial position consistently.[1]
- Trans-Isomer:
  - Due to the axial/equatorial split, the coupling pattern is more complex or averaged if the ring is flipping.[1] The lack of a clear, large

    for both methine protons is the diagnostic flag for the trans impurity.[1]

X-Ray Crystallography

For IND (Investigational New Drug) filings, single-crystal X-ray diffraction is required.[1]

- Cis-HCl: Space group typically monoclinic or orthorhombic. The structure confirms the syn orientation of methyls and the chair conformation.

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- Reference: See CSD (Cambridge Structural Database) entries for cis-2,6-dimethylmorpholinium chloride.[1]

Pharmaceutical Implications[6][7][8][9][10]

Why does this stereochemistry matter?

- Metabolic Stability: The cis-isomer's diequatorial methyls sterically hinder the approach of metabolic enzymes (e.g., CYPs) to the ring carbons, often resulting in a longer half-life compared to the trans-isomer.[1]

- Target Binding: In antifungal drugs like Amorolfine, the morpholine ring mimics the carbocationic intermediate in the sterol biosynthesis pathway. The precise geometry of the cis-isomer is critical for fitting into the active site of

  -reductase and

  -isomerase.[1] The trans-isomer acts as an impurity that dilutes potency and may cause off-target toxicity.

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